

step-by-step guide to phosphating 1,10-decanediol

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Compound of Interest

Compound Name: 10-(Phosphonoxy)-1-decanol

Cat. No.: B15547382

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Application Notes and Protocols

Topic: Step-by-Step Guide to Phosphating 1,10-Decanediol

Audience: Researchers, scientists, and drug development professionals.

Introduction

1,10-Decanediol is a long-chain aliphatic diol with hydroxyl groups at both ends of a ten-carbon chain. The phosphorylation of this molecule introduces a phosphate group, significantly altering its physicochemical properties, such as solubility and its potential for biological interactions.

This protocol details a standard laboratory procedure for the phosphorylation of 1,10-decanediol using phosphorus oxychloride (POCl_3), a common and effective phosphating agent. [1][2] The resulting product, 1,10-decanediol phosphate, can serve as a precursor for further chemical synthesis or be investigated for its own biological activities.

The reaction involves the nucleophilic attack of the hydroxyl groups of 1,10-decanediol on the phosphorus atom of phosphorus oxychloride, leading to the formation of a phosphorodichloridate intermediate, which is subsequently hydrolyzed to the final phosphate

product. Careful control of reaction conditions, particularly temperature, is crucial to minimize side reactions.

Experimental Protocol

2.1. Materials and Reagents

Reagent/Material	Grade	Supplier	Catalog No.
1,10-Decanediol	≥98%	Sigma-Aldrich	112-47-0
Phosphorus oxychloride (POCl ₃)	≥99%	Sigma-Aldrich	261006
Triethylamine (TEA)	≥99.5%	Sigma-Aldrich	T0886
Dichloromethane (DCM), anhydrous	≥99.8%	Sigma-Aldrich	270997
Diethyl ether, anhydrous	≥99.7%	Sigma-Aldrich	309966
Hydrochloric acid (HCl), 1 M	ACS Reagent	Fisher Scientific	A144-500
Sodium bicarbonate (NaHCO ₃), saturated solution	ACS Reagent	Fisher Scientific	S233-500
Magnesium sulfate (MgSO ₄), anhydrous	ACS Reagent	Fisher Scientific	M65-500
Silica gel for column chromatography	60 Å, 230-400 mesh	Sigma-Aldrich	236833
Thin Layer Chromatography (TLC) plates	Silica gel 60 F ₂₅₄	MilliporeSigma	105554

2.2. Equipment

- Round-bottom flasks (100 mL and 250 mL)

- Magnetic stirrer and stir bars
- Ice bath
- Dropping funnel
- Septa and needles
- Nitrogen or Argon gas supply with manifold
- Rotary evaporator
- Glass funnel
- Separatory funnel (250 mL)
- Chromatography column
- Standard laboratory glassware (beakers, graduated cylinders, etc.)
- pH paper or pH meter

2.3. Experimental Procedure

Step 1: Reaction Setup

- A 100 mL round-bottom flask equipped with a magnetic stir bar is oven-dried and allowed to cool to room temperature under a stream of dry nitrogen or argon.
- To the flask, add 1,10-decanediol (1.74 g, 10 mmol) and anhydrous dichloromethane (40 mL).
- Stir the mixture at room temperature until the 1,10-decanediol is completely dissolved.
- Add triethylamine (2.02 g, 2.8 mL, 20 mmol) to the solution.
- Cool the flask to 0 °C using an ice bath.

Step 2: Phosphorylation Reaction

- In a separate, dry dropping funnel, prepare a solution of phosphorus oxychloride (1.53 g, 0.93 mL, 10 mmol) in anhydrous dichloromethane (10 mL).
- Add the phosphorus oxychloride solution dropwise to the stirred 1,10-decanediol solution at 0 °C over a period of 30 minutes. Maintain the temperature at 0 °C throughout the addition.
- After the addition is complete, allow the reaction mixture to stir at 0 °C for 1 hour, then let it warm to room temperature and stir for an additional 2-4 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).

Step 3: Work-up and Extraction

- Cool the reaction mixture back to 0 °C in an ice bath.
- Slowly quench the reaction by the dropwise addition of 1 M hydrochloric acid (20 mL).
Caution: This is an exothermic reaction.
- Transfer the mixture to a 250 mL separatory funnel.
- Separate the organic layer.
- Wash the organic layer sequentially with 1 M HCl (2 x 20 mL), saturated sodium bicarbonate solution (2 x 20 mL), and brine (1 x 20 mL).
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.

Step 4: Purification

- Purify the crude product by column chromatography on silica gel.
- Elute the column with a gradient of methanol in dichloromethane (e.g., starting from 1% and gradually increasing to 10% methanol).
- Collect the fractions containing the desired product, as identified by TLC.

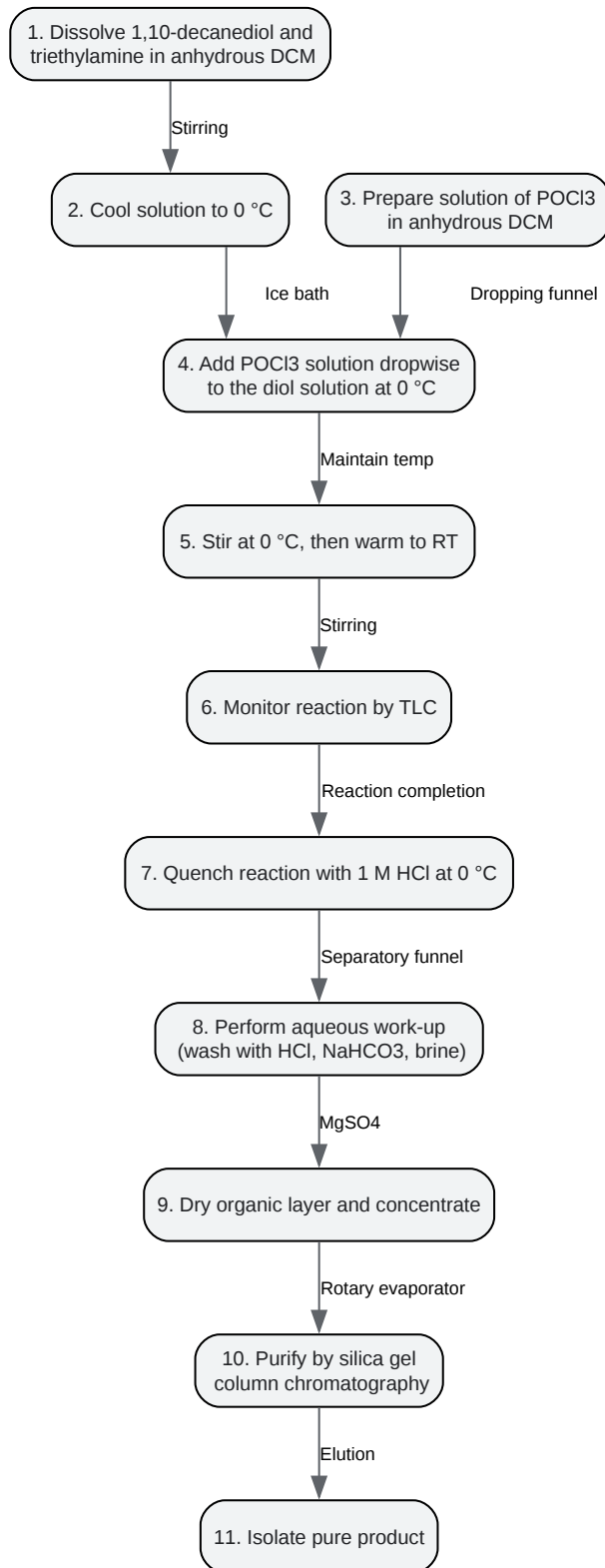
- Combine the pure fractions and remove the solvent under reduced pressure to yield the phosphorylated 1,10-decanediol as a viscous oil or a waxy solid.

Data Presentation

Parameter	Value
Starting Material	
1,10-Decanediol Molar Mass	174.28 g/mol
1,10-Decanediol Amount	1.74 g (10 mmol)
Reagents	
POCl ₃ Molar Mass	153.33 g/mol
POCl ₃ Amount	1.53 g (10 mmol)
Triethylamine Molar Mass	101.19 g/mol
Triethylamine Amount	2.02 g (20 mmol)
Reaction Conditions	
Solvent	Anhydrous Dichloromethane
Temperature	0 °C to Room Temperature
Reaction Time	3-5 hours
Expected Product	
Product Name	1,10-Decanediol phosphate
Theoretical Yield	~2.54 g (assuming monophosphorylation)
Appearance	Viscous oil or waxy solid

Visualization

Experimental Workflow for Phosphating 1,10-Decanediol

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Caption: Workflow for the synthesis and purification of phosphorylated 1,10-decanediol.

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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
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